

A Comprehensive Technical Guide to Monostearyl Maleate

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Compound of Interest

Compound Name: Monostearyl maleate

Cat. No.: B130438

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Monostearyl maleate is a fatty acid ester that is increasingly gaining attention across various scientific and industrial domains. It is synthesized from stearyl alcohol and maleic anhydride.[1] [2] Its amphiphilic nature, possessing both a long hydrophobic alkyl chain and a hydrophilic maleate head, makes it a versatile molecule with applications ranging from a pharmaceutical excipient to a key component in coatings and adhesives.[1][3] This technical guide provides a comprehensive literature review of **monostearyl maleate**, focusing on its synthesis, physicochemical properties, and key applications, with detailed experimental protocols and data presented for the scientific community.

Physicochemical Properties

Monostearyl maleate is typically a white, waxy solid at room temperature.[1] Its unique molecular structure imparts surface-active properties, enabling it to stabilize oil-in-water emulsions.[1] It is classified as a glycol ester and finds use as a pharmaceutical secondary standard, qualified as a Certified Reference Material (CRM) for quality control applications.[3]

Table 1: General and Physicochemical Properties of Monostearyl Maleate

| Property | Value | References |
|---------------------|--|------------|
| Chemical Name | (Z)-4-octadecoxy-4-oxobut-2-enoic acid | [1][4][5] |
| Synonyms | Mono-Stearyl maleate, Octadecyl hydrogen maleate | [1][6] |
| CAS Number | 2424-62-6 | [3][5] |
| Molecular Formula | C ₂₂ H ₄₀ O ₄ | [3][5][7] |
| Molecular Weight | 368.55 g/mol | [3][5] |
| Appearance | White Solid | [1] |
| Melting Point | 78-81 °C | [1][8] |
| Boiling Point | 483.4 ± 28.0 °C at 760 mmHg | [1] |
| Density | 0.961 ± 0.06 g/cm ³ | [1] |
| Solubility | Slightly soluble in Chloroform, DMSO (heated), and Methanol | [1][8] |
| Storage Temperature | -20°C to 30°C | [1][8] |

Synthesis and Purification

The synthesis of **monostearyl maleate** is primarily achieved through the esterification of stearyl alcohol with maleic anhydride. Several methodologies have been reported, with variations in reaction conditions and catalysts.

Experimental Protocols

Protocol 1: Thermal Synthesis A common laboratory-scale synthesis involves the direct reaction of maleic anhydride and stearyl alcohol at elevated temperatures.[1]

- Reactants: Maleic anhydride and stearyl alcohol.
- Reaction Conditions: The mixture is heated to 140°C for 5 hours.[1]

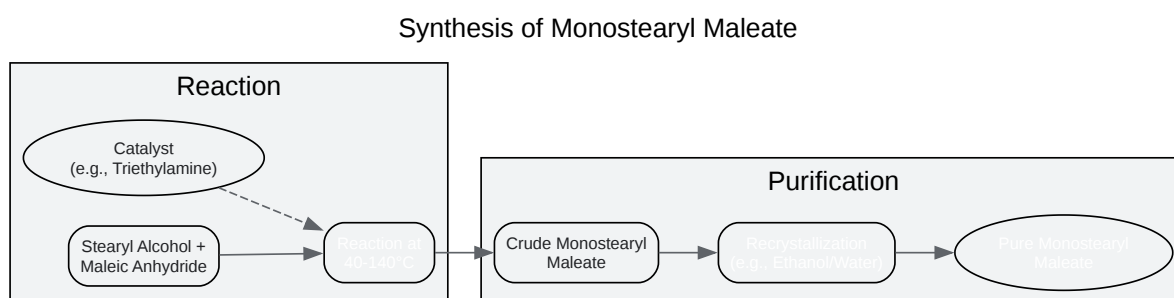
- Purification: The resulting product is purified by recrystallization from a suitable solvent.[1]

Protocol 2: Catalytic Synthesis An alternative method employs an organic basic catalyst to facilitate the reaction at lower temperatures, which can improve product quality and yield.[2]

- Reactants: Stearyl alcohol and maleic anhydride.
- Catalyst: Triethylamine.[2]
- Reaction Temperature: The reaction is maintained between 40°C and 80°C, with an optimal range of 50°C to 60°C.[2]
- Purification: The crude product can be purified by crystallization using solvent systems such as ethanol/water or acetone/water.[2]

Diagram: Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **monostearyl maleate**.



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Caption: General workflow for the synthesis and purification of **monostearyl maleate**.

Applications

Monostearyl maleate's amphiphilic properties make it a valuable compound in various industrial and research applications.

Pharmaceutical Excipient

Monostearyl maleate is utilized as a pharmaceutical excipient in the manufacturing of tablets and capsules.[3] It has been shown to improve the chemical stability of certain active pharmaceutical ingredients, such as metoprolol succinate.[3]

Drug Delivery

Research has indicated that **monostearyl maleate** can increase cell membrane permeability.[1] This property is advantageous for facilitating the delivery of macromolecules or small molecules into cells, highlighting its potential in advanced drug delivery systems.[1]

Coatings and Adhesives

In the coating and adhesive industry, **monostearyl maleate** is incorporated into formulations to enhance adhesion to various surfaces.[1] It improves the bonding properties and overall performance of these products.[1]

Emulsion Stabilization

Its ability to stabilize mixtures of oil and water allows it to be used as an effective emulsifying agent.[1] This is crucial in the formulation of various consumer and industrial products that require stable emulsions.[1]

Synthesis of Nanomaterials

Monostearyl maleate is used in the synthesis of inorganic-organic hybrid nanowires, which have applications in humidity sensors.[1][8]

Table 2: Summary of Monostearyl Maleate Applications

| Application Area | Function | Reference |
|----------------------|----------------------------------|-----------|
| Pharmaceuticals | Excipient, Stability Enhancer | [3] |
| Drug Delivery | Permeability Enhancer | [1] |
| Coatings & Adhesives | Adhesion Promoter | [1] |
| Emulsions | Stabilizer | [1] |
| Nanotechnology | Precursor for Nanowire Synthesis | [8] |

Future Outlook

The versatility of **monostearyl maleate** suggests a promising future with expanding applications. Further research into its biocompatibility and toxicological profile will be crucial for broadening its use in pharmaceutical and biomedical fields. Its role as a precursor in nanomaterial synthesis also opens up new avenues for the development of advanced sensors and electronic components. The optimization of its synthesis processes to be more environmentally friendly and cost-effective will also be a key area of future development.

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